

SU6656: A Technical Guide to its Target Profile and Kinase Selectivity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SU6656

Cat. No.: B15619524

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

SU6656 is a synthetic, cell-permeable small molecule that has been instrumental in dissecting cellular signaling pathways. Initially developed by SUGEN Inc. in 2000, it was one of the early selective inhibitors of the Src family of non-receptor tyrosine kinases.^[1] This technical guide provides an in-depth overview of the target profile and kinase selectivity of **SU6656**, presenting quantitative data, experimental methodologies, and visual representations of its mechanism of action to aid researchers in its application.

Core Target Profile: Src Family Kinases

SU6656 is a potent, ATP-competitive inhibitor of the Src family kinases (SFKs).^{[2][3]} Its primary targets within this family are Src, Yes, Lyn, and Fyn.^{[4][5][6]} The inhibitory activity of **SU6656** is most potent against Yes, followed by Lyn, Fyn, and then Src, as detailed in the quantitative data below.

Quantitative Kinase Inhibition Data

The half-maximal inhibitory concentration (IC₅₀) is a critical measure of a drug's potency. The tables below summarize the IC₅₀ values of **SU6656** against various kinases as determined by in vitro biochemical assays.

Table 1: Inhibition of Src Family Kinases by **SU6656**

Kinase	IC ₅₀ (nM)
Yes	20[4][5]
Lyn	130[4][5]
Fyn	170[4][5]
Src	280[4][5]
Lck	6880[2][3]

Table 2: Selectivity Profile of **SU6656** Against Other Kinases

Kinase	IC ₅₀ (μM)
AMPK (α2 domain)	0.22[2][3]
Aurora B	0.019[7]
Aurora C	0.017[7]
BRSK2	0.10[7]
MST2	0.11[7]
Abl	-
FGFR1	-
Met	-
PDGFR	>10[8]

Note: Some sources indicate inhibition of Abl, Met, and FGFR1 with IC₅₀s within 30-fold of the Src family kinases, suggesting these as potential off-targets.[7]

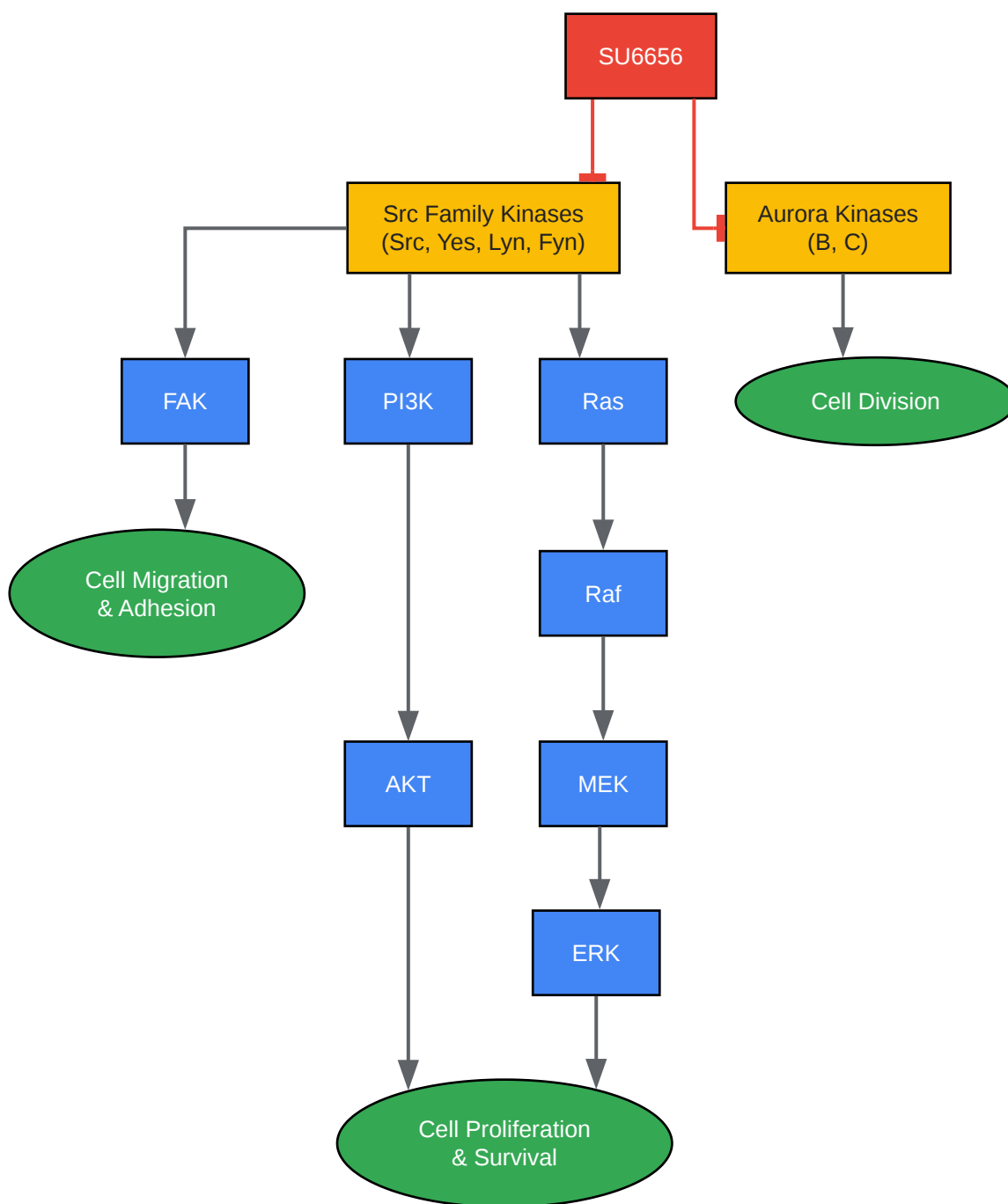
Mechanism of Action and Signaling Pathway Inhibition

SU6656 exerts its biological effects by inhibiting the phosphorylation of key downstream signaling molecules. This leads to the modulation of various cellular processes, including proliferation, migration, and angiogenesis.

Key Downstream Effects:

- **FAK Phosphorylation:** **SU6656** inhibits the phosphorylation of Focal Adhesion Kinase (FAK) at multiple tyrosine residues, including Y576/577, Y925, and Y861.[\[4\]](#)
- **AKT Signaling:** The inhibitor also suppresses the phosphorylation of AKT (Protein Kinase B), a crucial node in cell survival pathways.[\[4\]](#)
- **ERK Pathway:** In response to stimuli like Platelet-Derived Growth Factor (PDGF), **SU6656** has been shown to inhibit the activation of ERK2 and the induction of c-Myc.[\[5\]](#)[\[8\]](#)
- **Aurora Kinase Activity:** **SU6656** has been found to interfere with Aurora kinase activity, which can lead to defects in cell division and the formation of multilobular nuclei.[\[5\]](#)[\[6\]](#)[\[9\]](#)

The following diagram illustrates the primary signaling cascade inhibited by **SU6656**.



[Click to download full resolution via product page](#)

SU6656 inhibits Src family and Aurora kinases, affecting key downstream pathways.

Experimental Protocols

The following section outlines a generalized methodology for determining the in vitro kinase inhibitory activity of a compound like **SU6656**. This protocol is a synthesis of standard

biochemical kinase assay procedures.

In Vitro Kinase Assay for IC50 Determination

Objective: To determine the concentration of **SU6656** required to inhibit 50% of the activity of a specific kinase.

Materials:

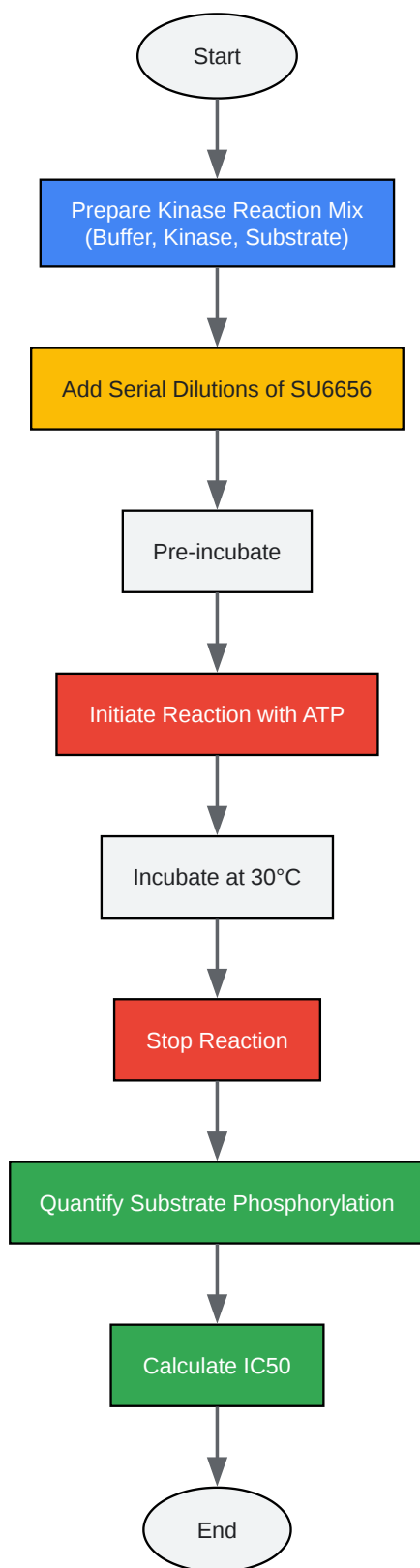
- Recombinant purified kinase (e.g., Src, Lyn, Fyn, Yes)
- Specific peptide substrate (e.g., poly-Glu-Tyr)
- **SU6656** stock solution (in DMSO)
- Kinase assay buffer (e.g., Tris-HCl, pH 7.4, containing MgCl₂ or MnCl₂, and DTT)
- ATP solution (radiolabeled [γ -³²P]ATP or unlabeled for non-radioactive methods)
- 96-well plates
- Phosphocellulose paper or other capture medium
- Scintillation counter or appropriate detection instrument

Procedure:

- Prepare Kinase Reactions:
 - In a 96-well plate, add the kinase assay buffer.
 - Add the specific peptide substrate to each well.
 - Add the recombinant kinase to each well.
- Add Inhibitor:
 - Prepare serial dilutions of **SU6656** in DMSO and then in assay buffer.

- Add the diluted **SU6656** or a DMSO control to the appropriate wells.
- Incubate for a short period (e.g., 10-15 minutes) at room temperature to allow for inhibitor binding.
- Initiate Kinase Reaction:
 - Start the reaction by adding the ATP solution to each well. The final ATP concentration should be at or near the K_m for the specific kinase.
 - Incubate the plate at a controlled temperature (e.g., 30°C) for a specific time (e.g., 20-30 minutes).
- Stop Reaction and Quantify:
 - Terminate the reaction by adding a stop solution (e.g., phosphoric acid).
 - Spot a portion of the reaction mixture from each well onto phosphocellulose paper.
 - Wash the paper extensively to remove unincorporated ATP.
 - Quantify the incorporated radioactivity using a scintillation counter.
- Data Analysis:
 - Calculate the percentage of kinase activity for each **SU6656** concentration relative to the DMSO control.
 - Plot the percentage of activity against the logarithm of the **SU6656** concentration.
 - Determine the IC₅₀ value by fitting the data to a sigmoidal dose-response curve.

The following diagram provides a visual workflow for this experimental protocol.



[Click to download full resolution via product page](#)

Workflow for an in vitro kinase assay to determine the IC₅₀ of **SU6656**.

Conclusion

SU6656 is a valuable research tool for investigating the roles of Src family kinases in cellular signaling. While it demonstrates good selectivity for this kinase family, particularly Yes, Lyn, Fyn, and Src, it is important for researchers to be aware of its potential off-target effects on other kinases such as Aurora kinases and AMPK. The provided data and protocols serve as a comprehensive resource for the effective application of **SU6656** in a research setting. As with any chemical probe, careful experimental design and interpretation of results are paramount.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. SU6656 - Wikipedia \[en.wikipedia.org\]](#)
- [2. SU 6656 | Src Family Kinase Inhibitors: R&D Systems \[rndsystems.com\]](#)
- [3. SU 6656 | Src Kinases | Tocris Bioscience \[tocris.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. selleckchem.com \[selleckchem.com\]](#)
- [6. SU6656 | CAS:330161-87-0 | Src tyrosine kinases inhibitor | High Purity | Manufacturer BioCrick \[biocrick.com\]](#)
- [7. Probe SU6656 | Chemical Probes Portal \[chemicalprobes.org\]](#)
- [8. SU6656, a Selective Src Family Kinase Inhibitor, Used To Probe Growth Factor Signaling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Simultaneous inhibition of Src and Aurora kinases by SU6656 induces therapeutic synergy in human synovial sarcoma growth, invasion and angiogenesis in vivo - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [SU6656: A Technical Guide to its Target Profile and Kinase Selectivity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15619524/docs#su6656-a-technical-guide-to-its-target-profile-and-kinase-selectivity\]](https://www.benchchem.com/product/b15619524/docs#su6656-a-technical-guide-to-its-target-profile-and-kinase-selectivity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)